

Essential Safety and Logistical Information for Handling Evodol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Evodol

Cat. No.: B191716

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Disclaimer: No specific Safety Data Sheet (SDS) for **Evodol** is publicly available. The following guidance is based on best practices for handling potent, investigational compounds with potential anti-tumor properties. Researchers must conduct a thorough risk assessment and consult their institution's safety office before handling this substance.

Evodol is a natural product isolated from the fruit of *Evodia rutaecarpa*.^[1] It is under investigation for its potential as an anti-tumor and anti-inflammatory agent.^[1] Given its intended use in the preparation of anti-tumor drugs, it is prudent to handle **Evodol** with the same precautions as other potent or cytotoxic compounds.

I. Personal Protective Equipment (PPE) and Exposure Controls

Engineering controls are the primary means of minimizing exposure. All work with solid **Evodol** or concentrated solutions should be performed in a certified chemical fume hood, ventilated balance enclosure, or glove box.

A comprehensive PPE strategy is mandatory to prevent inhalation, skin, and eye contact. The required PPE may vary based on the specific procedure and the quantity of **Evodol** being handled.

| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Hand Protection | Double-gloving with chemical-resistant gloves (e.g., nitrile) is recommended. Inspect gloves prior to use.[2][3] | Prevents skin contact. Double-gloving provides an additional barrier in case of a tear or puncture.[3] |
| Eye and Face Protection | Safety glasses with side shields are required at a minimum. A face shield should be worn when there is a risk of splashing.[4][5] | Protects eyes from dust particles and splashes of solutions. |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powder form or when dust may be generated.[3] | Prevents inhalation of the potent powdered compound. |
| Body Protection | A disposable, solid-front lab coat with tight-fitting cuffs is required.[6] An impervious gown should be selected for tasks with a higher risk of contamination.[3] | Protects skin and personal clothing from contamination. |

II. Operational Plan for Handling Evodol

A step-by-step approach is crucial for the safe handling of **Evodol**.

A. Preparation and Weighing:

- Preparation: Designate a specific area within a chemical fume hood for handling **Evodol**. Ensure all necessary equipment (spatulas, weigh paper, etc.) is present and the work surface is clean.
- Weighing: If possible, weigh the compound in a ventilated balance enclosure. Handle the powder carefully to minimize the creation of dust and aerosols.

B. Solution Preparation:

- Solvent Addition: When dissolving the powder, add the solvent slowly to the solid to avoid splashing.
- Container Management: Keep all containers of **Evodol** tightly sealed when not in use.

C. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with **Evodol**. A common method is to use a detergent solution followed by a rinse with an appropriate solvent (e.g., 70% ethanol), if compatible with the equipment.[\[5\]](#)
- PPE Removal: Remove PPE carefully, avoiding contact with the outer contaminated surfaces. Dispose of all disposable PPE as hazardous waste.
- Hygiene: Wash hands and forearms thoroughly with soap and water after removing gloves.

III. Disposal Plan

All waste materials contaminated with **Evodol** must be treated as hazardous waste.

A. Waste Segregation:

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh paper, and disposable lab coats, in a dedicated and clearly labeled hazardous waste container.[\[6\]](#) These are often black containers for hazardous pharmaceutical waste.[\[7\]](#)
- Liquid Waste: Collect all liquid waste containing **Evodol** in a separate, sealed, and clearly labeled hazardous waste container.
- Sharps: Any sharps (needles, scalpels) contaminated with **Evodol** should be placed in a designated sharps container for hazardous waste.

B. Waste Disposal:

- Do not dispose of **Evodol** waste down the drain or in the regular trash.

- Arrange for the disposal of all hazardous waste through a licensed waste disposal contractor, in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#)
- Empty containers that held **Evodol** should be treated as hazardous waste as they may retain product residue.

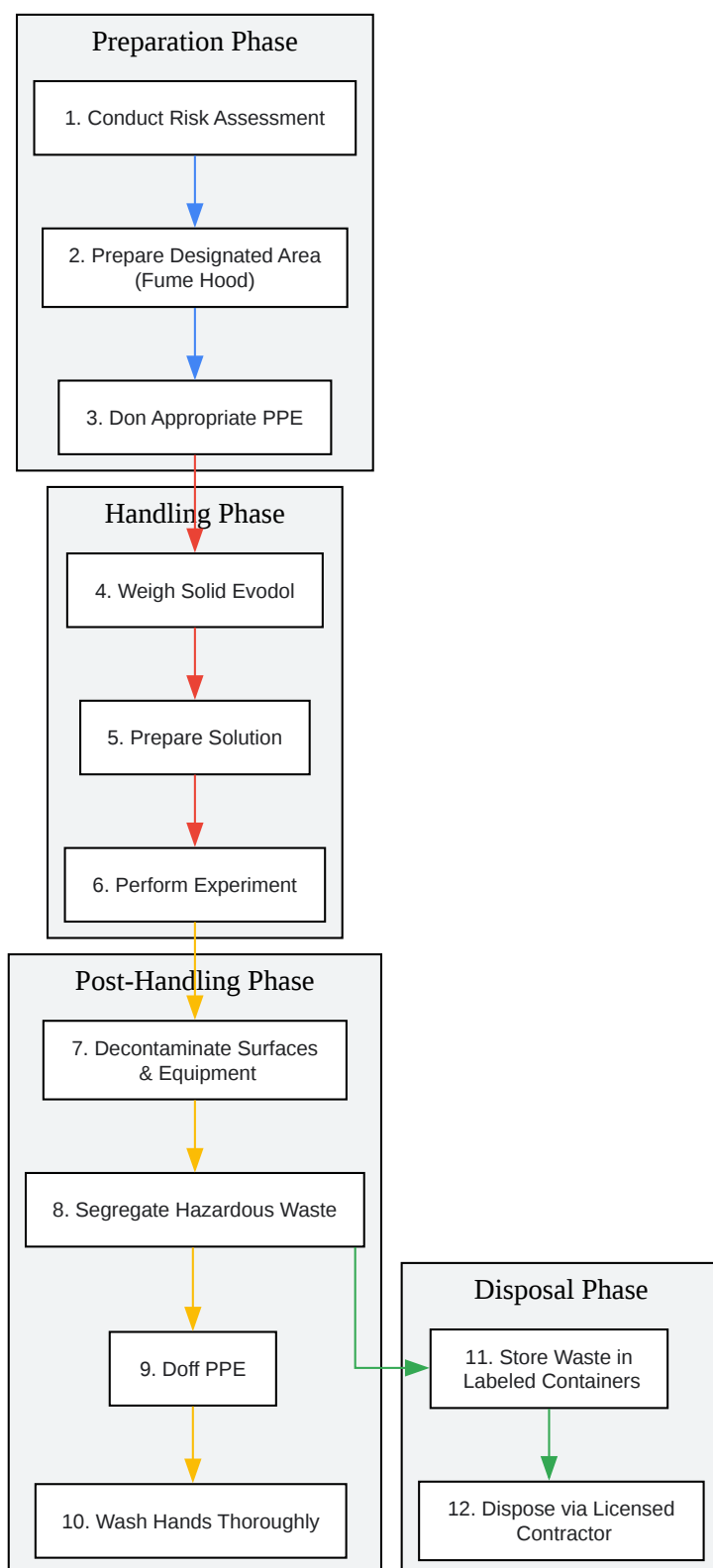
Quantitative Data Summary

| Property | Value | Source |
|-------------------|--|---------------------|
| CAS Number | 22318-10-1 | [9] |
| Molecular Formula | C ₂₆ H ₂₈ O ₉ | [9] |
| Molecular Weight | 484.5 g/mol | [9] |

Experimental Protocols

Due to the lack of specific experimental protocols involving **Evodol** in the provided search results, detailed methodologies cannot be cited. Researchers should develop their own protocols based on the specific requirements of their experiments, incorporating the safety and handling procedures outlined in this document.

Mandatory Visualization



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Caption: Workflow for the safe handling and disposal of **Evodol**.

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